

3-Amino-5-bromobenzene-1-sulfonamide

literature review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-5-bromobenzene-1-sulfonamide

Cat. No.: B6591086

[Get Quote](#)

An In-Depth Technical Guide to **3-Amino-5-bromobenzene-1-sulfonamide**: Synthesis, Reactivity, and Applications in Drug Discovery

Abstract

3-Amino-5-bromobenzene-1-sulfonamide is a trifunctional aromatic compound that serves as a versatile building block in medicinal chemistry and materials science. Its unique substitution pattern, featuring an amine, a bromine atom, and a sulfonamide group, offers three distinct points for chemical modification. This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's physicochemical properties, a robust synthetic pathway with mechanistic insights, and its vast potential for creating diverse molecular libraries. We explore its applications as a scaffold for enzyme inhibitors and discuss key chemical transformations that underpin its utility in the development of novel therapeutics.

Introduction: A Trifunctional Scaffold for Modern Medicinal Chemistry

The sulfonamide functional group is a cornerstone of modern pharmacology, forming the basis for a wide array of drugs, including antibacterial, diuretic, and anti-inflammatory agents.^{[1][2]} These compounds primarily exert their antibacterial effects by acting as competitive

antagonists of para-aminobenzoic acid (PABA) in the bacterial folic acid synthesis pathway, a mechanism that has saved countless lives since their discovery.[\[3\]](#)[\[4\]](#)

3-Amino-5-bromobenzene-1-sulfonamide (CAS No. 1261817-84-8) emerges as a particularly valuable intermediate within this chemical class.[\[5\]](#) It is not an end-product therapeutic but rather a strategic starting material. The molecule's architecture—an aniline, a brominated aromatic ring, and a primary sulfonamide—presents a trifecta of reactive sites. This allows for a modular and strategic approach to drug design, enabling chemists to systematically explore structure-activity relationships (SAR) by modifying each functional group independently.[\[6\]](#)

Physicochemical and Safety Profile

A clear understanding of a compound's properties is critical for its effective use in a laboratory setting.

Property	Value	Source
CAS Number	1261817-84-8	[5] [7]
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂ S	[5] [7]
Molecular Weight	251.10 g/mol	[5]
Storage	Room Temperature, Sealed in Dry, Keep in Dark Place	[5] [7]

Table 1: Physicochemical Properties of **3-Amino-5-bromobenzene-1-sulfonamide**.

From a safety perspective, this compound must be handled with appropriate care, consistent with its classification.

Hazard Statement Code	Description	Source
H302	Harmful if swallowed	[7]
H315	Causes skin irritation	[7]
H319	Causes serious eye irritation	[7]
H332	Harmful if inhaled	[7]
H335	May cause respiratory irritation	[7]

Table 2: GHS Hazard Statements.

Synthesis and Mechanistic Considerations

While commercially available from various suppliers, understanding the synthesis of **3-Amino-5-bromobenzene-1-sulfonamide** provides crucial insights into its chemistry and potential impurities. A logical and efficient synthetic route can be designed starting from the readily available 1-bromo-3-nitrobenzene.

Retrosynthetic Analysis

A retrosynthetic approach reveals a multi-step pathway that leverages well-established, high-yielding reactions common in industrial and academic organic synthesis.

3-Amino-5-bromobenzene-1-sulfonamide

Nitro Reduction (e.g., SnCl_2/HCl)

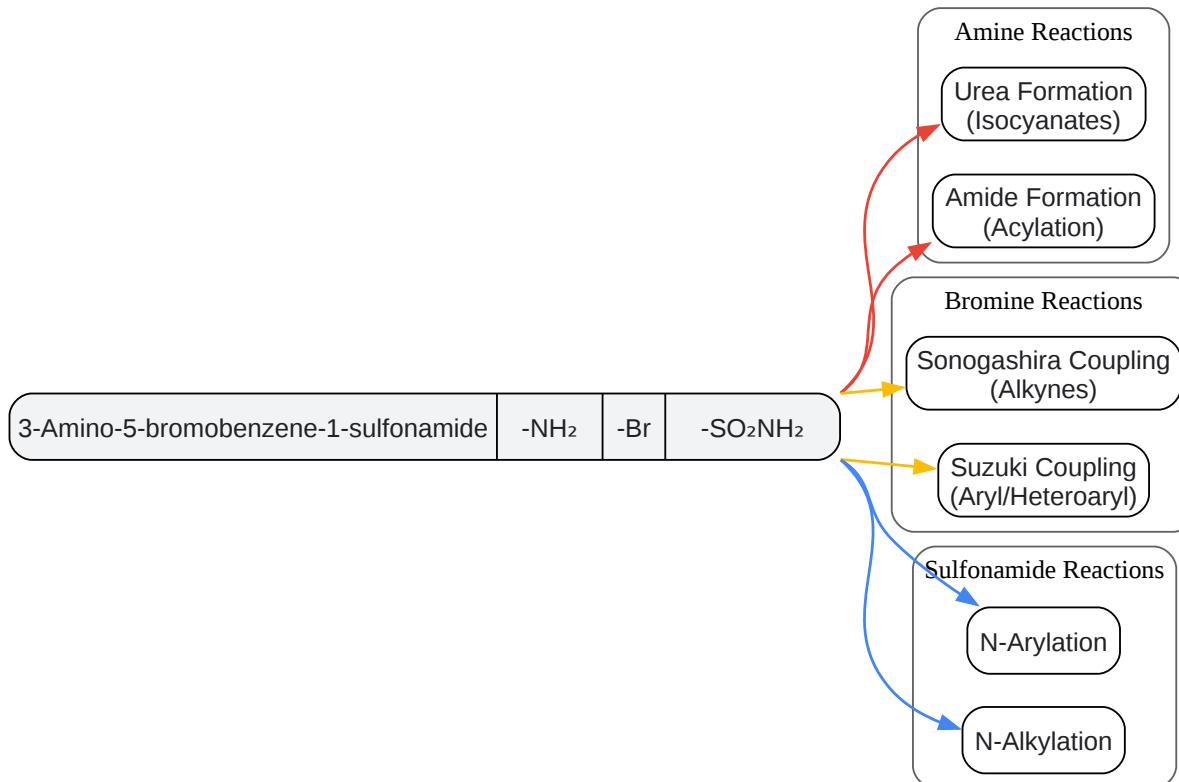
3-Bromo-5-nitrobenzene-1-sulfonamide

Ammonolysis

3-Bromo-5-nitrobenzene-1-sulfonyl chloride

Chlorosulfonation

1-Bromo-3-nitrobenzene



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]

- 2. openaccesspub.org [openaccesspub.org]
- 3. STUDIES ON THE ANTIBACTERIAL ACTION OF THE SULFONAMIDE DRUGS: I. THE RELATION OF p-AMINOBENZOIC ACID TO THE MECHANISM OF BACTERIOSTASIS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. STUDIES ON THE ANTIBACTERIAL ACTION OF THE SULFONAMIDE DRUGS : I. THE RELATION OF p-AMINOBENZOIC ACID TO THE MECHANISM OF BACTERIOSTASIS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. lab-chemicals.com [lab-chemicals.com]
- 6. benchchem.com [benchchem.com]
- 7. achmem.com [achmem.com]
- To cite this document: BenchChem. [3-Amino-5-bromobenzene-1-sulfonamide literature review]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6591086#3-amino-5-bromobenzene-1-sulfonamide-literature-review>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com